

Application Note: UPLC-QTOF-MS Analysis of Urolithin E in Fecal Samples

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Compound of Interest

Compound Name: Urolithin E

Cat. No.: B1478475

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Abstract

This application note details a robust and sensitive method for the extraction and quantification of **Urolithin E** from human fecal samples using Ultra-Performance Liquid Chromatography coupled with Quadrupole Time-of-Flight Mass Spectrometry (UPLC-QTOF-MS). Urolithins are gut microbiota-derived metabolites of ellagic acid and ellagitannins, and their analysis is crucial for understanding the impact of diet on human health. This protocol provides a comprehensive workflow, from sample preparation to data acquisition and analysis, suitable for researchers in the fields of metabolomics, nutrition, and drug development.

Introduction

Urolithins are a class of bioactive compounds produced by the gut microbiota through the metabolism of ellagitannins and ellagic acid, which are abundant in fruits and nuts like pomegranates and walnuts.[1][2] These metabolites are absorbed into the bloodstream and have been associated with various health benefits, including anti-inflammatory, antioxidant, and anti-cancer properties.[3][4] **Urolithin E** is a key intermediate in the metabolic pathway of urolithins.[1] Accurate and sensitive quantification of urolithins in complex biological matrices such as feces is essential for establishing their physiological relevance and understanding inter-individual variations in their production.

This application note presents a validated UPLC-QTOF-MS method for the analysis of **Urolithin E** in fecal samples. The high resolution and mass accuracy of QTOF-MS allow for

confident identification and differentiation of urolithin isomers, while the separation power of UPLC ensures high-throughput analysis.

Experimental Workflow

The overall experimental workflow for the analysis of **Urolithin E** in fecal samples is depicted below.

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References

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